

1-Nitropyrene-D9 safety data sheet and handling precautions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Nitropyrene-D9

Cat. No.: B3169140

[Get Quote](#)

A comprehensive in-depth technical guide on the core safety data and handling precautions for **1-Nitropyrene-D9**, tailored for researchers, scientists, and drug development professionals.

Introduction

1-Nitropyrene-D9 is the deuterated form of 1-nitropyrene, a nitrated polycyclic aromatic hydrocarbon (nitro-PAH). 1-Nitropyrene is a known environmental pollutant, primarily formed during incomplete combustion processes, and is a significant component of diesel exhaust. Due to its mutagenic and carcinogenic properties, handling 1-nitropyrene and its isotopologues in a research setting requires strict adherence to safety protocols. **1-Nitropyrene-D9** is commonly used as an internal standard in analytical methods for the quantification of 1-nitropyrene in various environmental and biological matrices.^{[1][2][3]} This guide provides a comprehensive overview of the safety data, handling precautions, and relevant experimental protocols for **1-Nitropyrene-D9**, based on the available information for its non-deuterated analogue.

Safety Data Sheet (SDS)

A specific Safety Data Sheet for **1-Nitropyrene-D9** is not readily available. The following information is based on the SDS for 1-Nitropyrene. The safety hazards of the deuterated form are expected to be identical to the non-deuterated compound.

Identification

- Chemical Name: **1-Nitropyrene-D9**
- Synonyms: Pyrene-1,2,3,4,5,6,7,9,10-d9, 8-nitro-[2]
- CAS Number: 93487-20-8[2]
- Chemical Formula: C₁₆D₉NO₂
- Molecular Weight: 256.30 g/mol

Hazard Identification

- GHS Classification:
 - Carcinogenicity (Category 2)
 - Suspected of causing genetic defects (Germ cell mutagenicity, Category 2)
 - Skin irritation (Category 2)
 - Eye irritation (Category 2A)
 - May cause respiratory irritation (Specific target organ toxicity - single exposure, Category 3)
 - Causes damage to organs through prolonged or repeated exposure
 - May cause long-lasting harmful effects to aquatic life
- Signal Word: Warning
- Hazard Statements:
 - H315: Causes skin irritation.
 - H319: Causes serious eye irritation.
 - H335: May cause respiratory irritation.

- H341: Suspected of causing genetic defects.
- H351: Suspected of causing cancer.
- H372: Causes damage to organs through prolonged or repeated exposure.
- H413: May cause long lasting harmful effects to aquatic life.
- Precautionary Statements:
 - P201: Obtain special instructions before use.
 - P202: Do not handle until all safety precautions have been read and understood.
 - P260: Do not breathe dust/fume/gas/mist/vapors/spray.
 - P273: Avoid release to the environment.
 - P280: Wear protective gloves/protective clothing/eye protection/face protection.
 - P308+P313: IF exposed or concerned: Get medical advice/attention.
 - P405: Store locked up.
 - P501: Dispose of contents/container to an approved waste disposal plant.

First-Aid Measures

- Inhalation: Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.
- Skin Contact: Wash off with soap and plenty of water. Consult a physician.
- Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.
- Ingestion: Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Specific Hazards: When heated to decomposition, it emits toxic fumes of nitrogen oxides.
- Special Protective Equipment: Wear self-contained breathing apparatus for firefighting if necessary.

Accidental Release Measures

- Personal Precautions: Use personal protective equipment. Avoid dust formation. Avoid breathing vapors, mist, or gas. Ensure adequate ventilation. Evacuate personnel to safe areas. Avoid breathing dust.
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.
- Methods for Cleaning Up: Pick up and arrange disposal without creating dust. Sweep up and shovel. Keep in suitable, closed containers for disposal.

Handling and Storage

- Handling: Avoid contact with skin and eyes. Avoid formation of dust and aerosols. Provide appropriate exhaust ventilation at places where dust is formed. Handle in a designated area, such as a chemical fume hood or glove box.
- Storage: Store in a cool, dark place. Keep the container tightly closed in a dry and well-ventilated place. Store locked up.

Quantitative Data

Physical and Chemical Properties

Property	Value	Reference
Appearance	Yellow solid/needles or prisms	
Melting Point	155 °C	
Molecular Weight	256.30 g/mol	
Solubility	Insoluble in water. Soluble in diethyl ether, acetone, ethanol, benzene, and toluene.	
Vapor Pressure	6.0×10^{-8} mmHg	
log Kow	5.06	

Toxicity Data

- **Carcinogenicity:** Classified as a Group 2A carcinogen by IARC ("probably carcinogenic to humans"). It is reasonably anticipated to be a human carcinogen.
- **Mutagenicity:** Potent mutagen. Laboratory experiments have shown mutagenic effects.

Experimental Protocols

Sample Preparation for Analysis of 1-Nitropyrene in Air Particulate Matter

This protocol is a generalized procedure based on methods described in the literature for the extraction of 1-nitropyrene from airborne particulate matter samples, using **1-Nitropyrene-D9** as an internal standard.

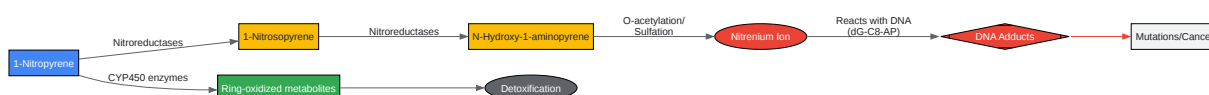
- **Sample Collection:** Collect airborne particulate matter (PM2.5) on a filter using a portable or stationary air sampler.
- **Internal Standard Spiking:** Prior to extraction, spike the filter sample with a known amount of **1-Nitropyrene-D9** solution.
- **Extraction:**

- Place the filter in a suitable vessel.
- Add an extraction solvent, such as a benzene/ethanol mixture (3:1, v/v) or methylene chloride.
- Perform ultrasonic extraction for a specified period (e.g., twice for 15 minutes each).
- Concentration:
 - Filter the extract to remove particulate matter.
 - Add a keeper solvent like dimethyl sulfoxide (DMSO).
 - Evaporate the extraction solvent under a gentle stream of nitrogen.
- Cleanup (Optional but Recommended):
 - The concentrated extract can be further purified using solid-phase extraction (SPE) on a silica gel cartridge to remove interfering compounds.
- Final Preparation: Reconstitute the sample in a suitable solvent for analysis (e.g., mobile phase for HPLC).

Diagrams

Metabolic Activation of 1-Nitropyrene

1-Nitropyrene is a pro-carcinogen that requires metabolic activation to exert its genotoxic effects. The primary pathways involve nitroreduction and ring oxidation.

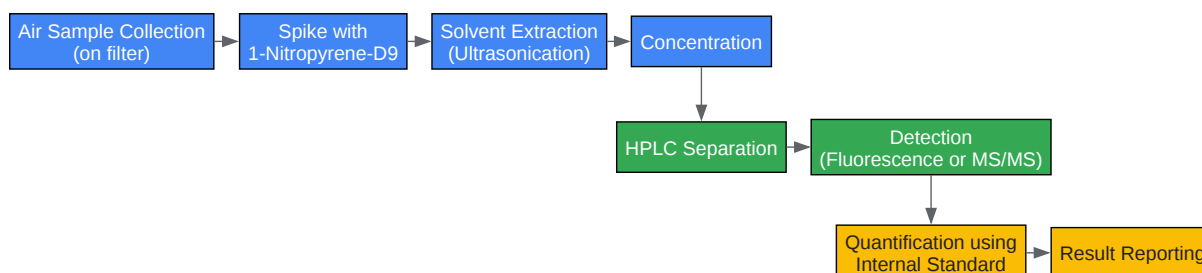


[Click to download full resolution via product page](#)

Caption: Metabolic activation pathway of 1-Nitropyrene leading to DNA adduct formation.

Experimental Workflow for 1-Nitropyrene Analysis

The following diagram illustrates a typical workflow for the analysis of 1-nitropyrene in environmental samples using **1-Nitropyrene-D9** as an internal standard.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for the analysis of 1-Nitropyrene in air samples.

Disposal Considerations

- **Waste Disposal:** Dispose of contaminated materials and waste in accordance with local, state, and federal regulations. Due to its carcinogenic nature, 1-nitropyrene waste should be treated as hazardous.
- **Incineration:** Incineration is a suitable method for the disposal of contaminated laboratory waste.
- **Contaminated Labware:** Disposable items that have come into contact with 1-nitropyrene should be collected in a sealed and clearly labeled hazardous waste container.

Conclusion

1-Nitropyrene-D9, while essential as an internal standard for the accurate quantification of its carcinogenic, non-deuterated analogue, must be handled with the same high degree of caution. Researchers and laboratory personnel must be fully aware of its potential health hazards and adhere strictly to the safety and handling protocols outlined in this guide. The use of appropriate personal protective equipment, designated handling areas, and proper waste disposal procedures are paramount to ensuring a safe laboratory environment.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. kanazawa-u.repo.nii.ac.jp [kanazawa-u.repo.nii.ac.jp]
- 2. researchgate.net [researchgate.net]
- 3. Facile synthesis of 1-nitropyrene-d9 of high isotopic purity | CoLab [colab.ws]
- To cite this document: BenchChem. [1-Nitropyrene-D9 safety data sheet and handling precautions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3169140#1-nitropyrene-d9-safety-data-sheet-and-handling-precautions]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com